

Formulation of polysulfide sealants with (2-Mercaptoethyl)cyclohexanethiol for improved adhesion

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

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Application Notes and Protocols: Enhancing Polysulfide Sealant Adhesion with Dithiol Additives

Topic: Formulation of Polysulfide Sealants with (2-Mercaptoethyl)cyclohexanethiol for Improved Adhesion

Content Type: Detailed Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Polysulfide sealants are widely utilized in demanding applications, such as aerospace, construction, and automotive industries, owing to their excellent fuel resistance, durability, and flexibility.[1][2] Adhesion to various substrates is a critical performance parameter for these sealants. While foundational formulations provide adequate adhesion, the incorporation of adhesion promoters is a common strategy to enhance bond strength and durability, particularly under harsh environmental conditions.[3][4][5] This document details the formulation of polysulfide sealants with a focus on improving adhesion through the inclusion of dithiol additives.

While direct data on the use of **(2-Mercaptoethyl)cyclohexanethiol** is not readily available in public literature, this document will utilize data from a study on a structurally analogous dithiol, 1,6-hexanedithiol, to provide a representative framework for formulation and performance evaluation.[6] Dithiols can act as reactive modifiers within the polysulfide matrix, potentially improving interfacial bonding and the overall mechanical properties of the cured sealant.[6]

Formulation Principles

A typical two-component polysulfide sealant consists of a base paste and a curing agent. The dithiol additive is incorporated into the base paste.

Base Paste Components:

- Liquid Polysulfide Polymer: The primary component that forms the sealant's elastomeric backbone.[1]
- Dithiol Additive (e.g., **(2-Mercaptoethyl)cyclohexanethiol** or 1,6-hexanedithiol): Acts as a modifier to enhance adhesion.[6]
- Filler: Reinforcing fillers like calcium carbonate or carbon black are used to improve mechanical properties and reduce cost.
- Plasticizer: Improves flexibility and workability of the sealant.
- Adhesion Promoter (optional, complementary): Silane or phenolic-based adhesion promoters can be used in conjunction with the dithiol for synergistic effects.[3][5]
- Thixotropic Agent: Controls the rheology of the sealant for ease of application.

Curing Paste Components:

- Curing Agent: Manganese dioxide (MnO_2) is a common oxidizing agent that cures the polysulfide polymer by oxidizing the terminal thiol groups to form disulfide bonds.[2]
- Plasticizer: Used to disperse the curing agent and control the viscosity of the curing paste.
- Catalyst: A catalyst, such as Tris(dimethylaminomethyl)phenol (DMP30), can be used to accelerate the curing process.[6]

Data Presentation: Performance of Polysulfide Sealant Modified with 1,6-Hexanedithiol

The following table summarizes the key performance data from a study where a liquid polysulfide rubber (JLY155) was modified with 1,6-hexanedithiol.[6] This data serves as an illustrative example of the potential benefits of incorporating a dithiol additive.

Formulation ID	Molar Ratio (Polysulfide:1,6-hexanedithiol)	Catalyst (DMP30) (wt%)	Tensile Strength (MPa)	Elongation at Break (%)	Peel Strength	Failure Mode
Control	-	0.05	2.38	119.68	Not Reported	Adhesive Failure
Modified	4:1	0.05	2.38	119.68	Excellent	Substrate Failure

Table 1: Mechanical and Adhesion Properties of a Polysulfide Sealant Modified with 1,6-Hexanedithiol.[6] A shift from adhesive to substrate failure indicates a significant improvement in the adhesive bond strength, as the sealant material itself fails before the bond to the substrate.

Experimental Protocols

Protocol 1: Formulation of a Dithiol-Modified Polysulfide Sealant

This protocol outlines the laboratory-scale preparation of a two-component polysulfide sealant incorporating a dithiol additive.

Materials:

- Liquid Polysulfide Polymer (e.g., JLY155)

- 1,6-Hexanedithiol (as a proxy for **(2-Mercaptoethyl)cyclohexanethiol**)
- Calcium Carbonate (precipitated, surface-treated)
- Plasticizer (e.g., chlorinated paraffin)
- Thixotropic Agent (e.g., fumed silica)
- Manganese Dioxide (activated)
- Tris(dimethylaminomethyl)phenol (DMP30)

Equipment:

- Planetary mixer with vacuum capabilities
- High-shear disperser
- Analytical balance
- Spatulas and mixing vessels

Procedure:

Part A: Base Paste Preparation

- Weigh the liquid polysulfide polymer into the planetary mixer bowl.
- Add the specified amount of 1,6-hexanedithiol to the polysulfide polymer. The molar ratio of polysulfide to dithiol should be calculated based on the desired modification level (e.g., 4:1).
[6]
- Mix the polymer and dithiol under vacuum at a low speed for 15 minutes to ensure homogeneous distribution.
- Gradually add the calcium carbonate and fumed silica to the mixture while mixing at a moderate speed.

- Add the plasticizer and continue mixing under vacuum for 30-60 minutes until a smooth, uniform paste is obtained.
- Store the base paste in a sealed, moisture-proof container.

Part B: Curing Paste Preparation

- In a separate mixing vessel, disperse the manganese dioxide powder in the plasticizer using a high-shear disperser until a fine, lump-free dispersion is achieved.
- Add the DMP30 catalyst to the dispersion and mix thoroughly.
- Store the curing paste in a sealed, moisture-proof container.

Final Mixing:

- Combine the base paste (Part A) and the curing paste (Part B) in the specified mix ratio (e.g., 10:1 by weight).
- Mix thoroughly using a spatula or a mechanical mixer until a uniform color is achieved, ensuring no streaks of the individual components are visible.
- The sealant is now ready for application and testing.

Protocol 2: Evaluation of Adhesion Properties - 180° Peel Test

The 180° peel test is a common method to assess the adhesion of sealants to a substrate.^[7]

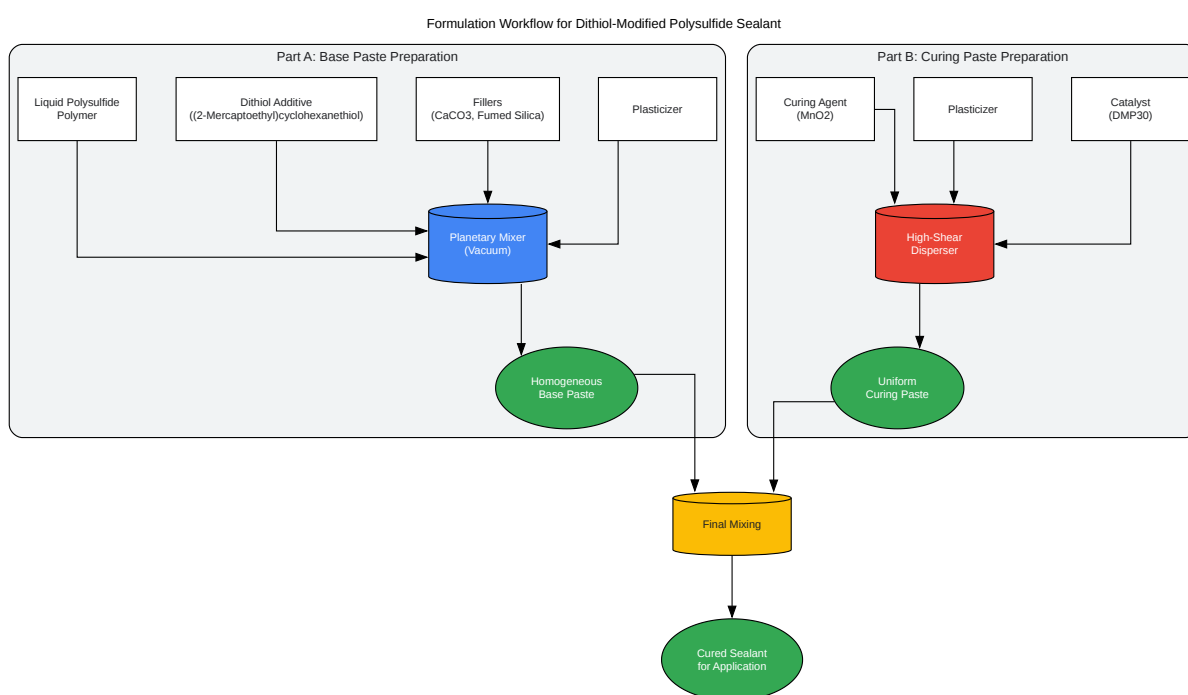
Materials:

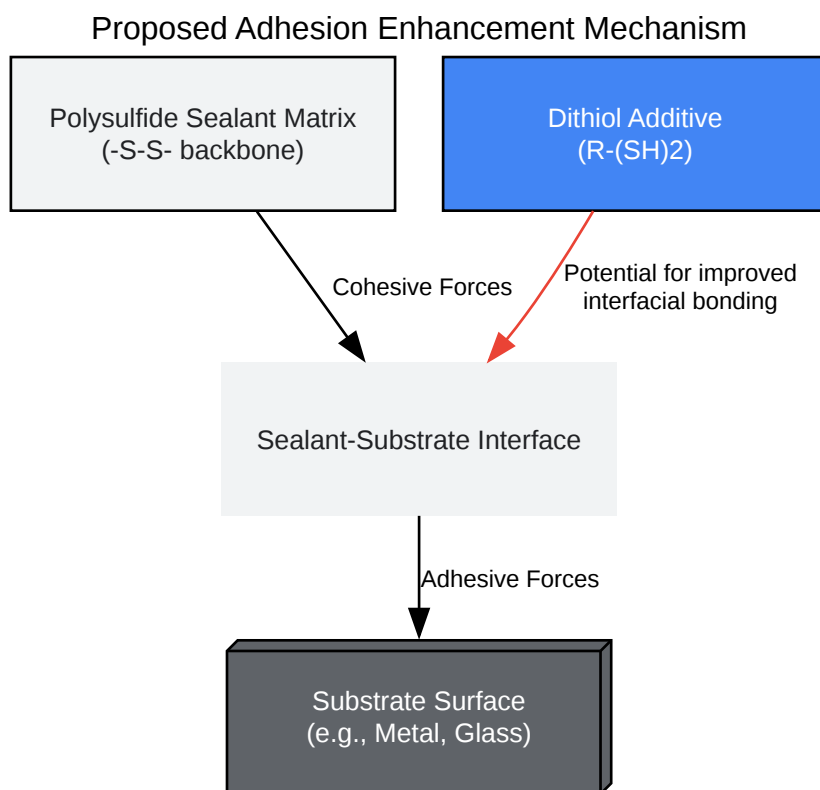
- Cured sealant samples on a flexible substrate (e.g., canvas or thin aluminum sheet) bonded to a rigid substrate (e.g., aluminum panel).
- Tensile testing machine with a 180° peel test fixture.
- Cutter or razor blade.

Procedure:

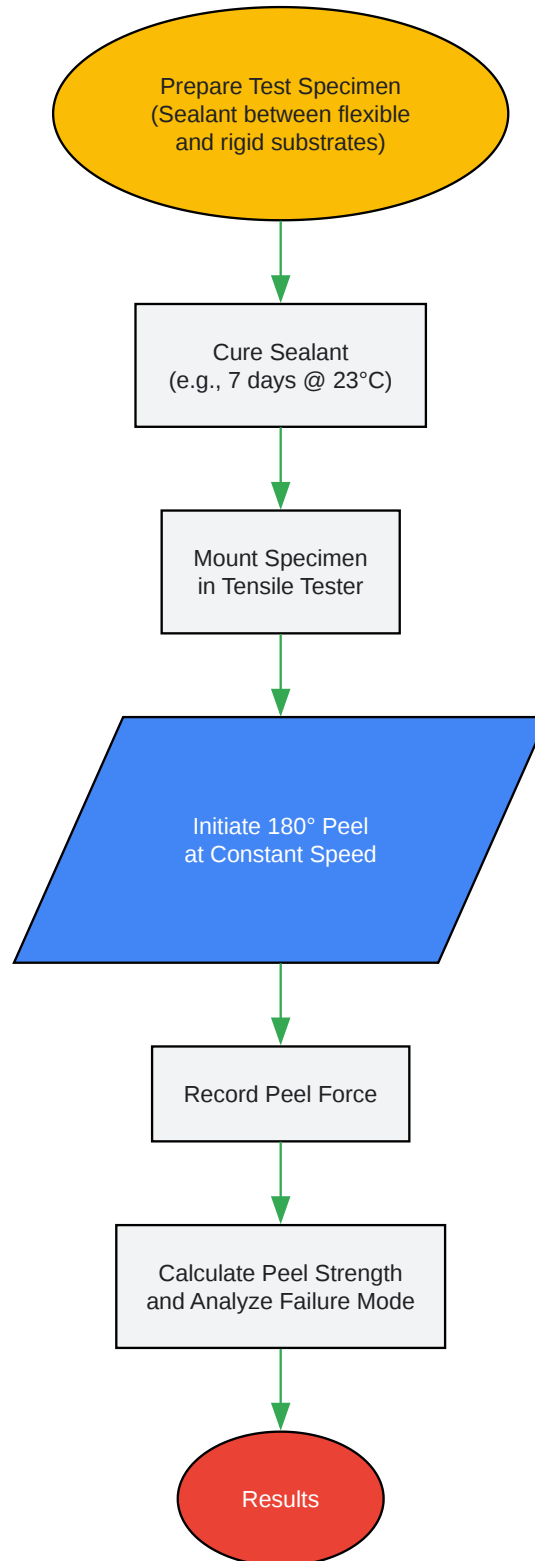
- Prepare test specimens by applying the mixed sealant between a strip of flexible material (e.g., canvas, 25 mm wide) and a rigid substrate (e.g., aluminum panel). Ensure a consistent bond line thickness.
- Allow the sealant to cure fully according to the manufacturer's instructions (e.g., 7 days at 23°C and 50% relative humidity).
- Clamp the rigid substrate in the stationary grip of the tensile testing machine.
- Fold the flexible substrate back 180° and clamp the free end in the moving grip.
- Make a small initial cut at the sealant-substrate interface to initiate peeling.
- Start the tensile tester at a constant crosshead speed (e.g., 50 mm/min).^[6]
- Record the force required to peel the flexible substrate from the rigid substrate.
- Calculate the peel strength as the average force per unit width of the bond line (N/mm or lb/in).
- Visually inspect the failed surface to determine the mode of failure (adhesive, cohesive, or substrate failure).

Visualizations





180° Peel Adhesion Test Workflow



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- To cite this document: BenchChem. [Formulation of polysulfide sealants with (2-Mercaptoethyl)cyclohexanethiol for improved adhesion]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12655978#formulation-of-polysulfide-sealants-with-2-mercaptoethyl-cyclohexanethiol-for-improved-adhesion>]

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